

# Personal protective equipment for handling Tetraphenylarsonium chloride

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## Compound of Interest

Compound Name: Tetraphenylarsonium chloride

Cat. No.: B1201796

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## Safe Handling Guide for Tetraphenylarsonium Chloride

This document provides essential safety and logistical information for the handling and disposal of **Tetraphenylarsonium chloride**, a toxic organoarsenic compound. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

## Hazard Identification and Classification

**Tetraphenylarsonium chloride** is classified as a hazardous substance and requires careful handling.<sup>[1]</sup> It is toxic if swallowed or inhaled and is very toxic to aquatic life with long-lasting effects.<sup>[1][2][3]</sup>

Hazard Classification	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed[2][3]
Acute Toxicity, Inhalation	Category 3	Danger	H331: Toxic if inhaled[2][3]
Hazardous to the Aquatic Environment, Acute	Category 1	Warning	H400: Very toxic to aquatic life[2]
Hazardous to the Aquatic Environment, Chronic	Category 1	Warning	H410: Very toxic to aquatic life with long lasting effects[2][3]

## Physical and Chemical Properties

Properly identifying the physical and chemical properties of a substance is the first step in safe handling.

Property	Value
Physical State	Solid Powder[1]
Appearance	White[1]
Melting Point	256 - 259 °C / 492.8 - 498.2 °F[1]
Molecular Weight	418.8 g/mole [4]
Stability	Stable under normal conditions[1]

## Exposure Limits

Adherence to established exposure limits is critical to prevent adverse health effects.

Exposure Limit	Value (as Arsenic)
OSHA - Final PELs	0.5 mg/m <sup>3</sup> TWA[5]
ACGIH TLV	0.01 mg/m <sup>3</sup> TWA[5]
NIOSH IDLH	5 mg/m <sup>3</sup> [5]

## Operational and Safety Protocols

A multi-layered approach to safety, incorporating engineering controls, administrative controls, and personal protective equipment (PPE), is mandatory.

### Engineering Controls

- Ventilation: Always handle **Tetraphenylarsonium chloride** in a well-ventilated area.[2][6] A certified chemical fume hood is required for any procedure that may generate dust.[5]
- Safety Equipment: Facilities must be equipped with an eyewash station and a safety shower.[5][6]

### Personal Protective Equipment (PPE)

The use of appropriate PPE is essential to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI Z87.1 standards.[6][7] A face shield should be worn over safety glasses when there is a risk of splashing or dust generation.[7]
- Skin and Body Protection: A laboratory coat must be worn and kept buttoned.[7][8] Wear appropriate protective clothing to prevent skin exposure.[6]
- Hand Protection: Use chemical-resistant gloves such as nitrile, neoprene, or butyl rubber.[9][10] Inspect gloves before each use and wash hands thoroughly after handling the material.[3][6]
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below exposure limits, a NIOSH-approved respirator is required.[6][8] A respiratory protection

program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 standards should be followed.[6]

## Handling Procedures

- Preparation: Before handling, ensure all engineering controls are functioning correctly and all necessary PPE is available and in good condition.
- Handling: Avoid contact with skin, eyes, and clothing.[3][5] Minimize dust generation and accumulation.[5][6] Do not eat, drink, or smoke in the work area.[1][2]
- Storage: Store the material in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.[3][5][6] The storage area should be locked.[1][2][3]

## Emergency and Disposal Plans

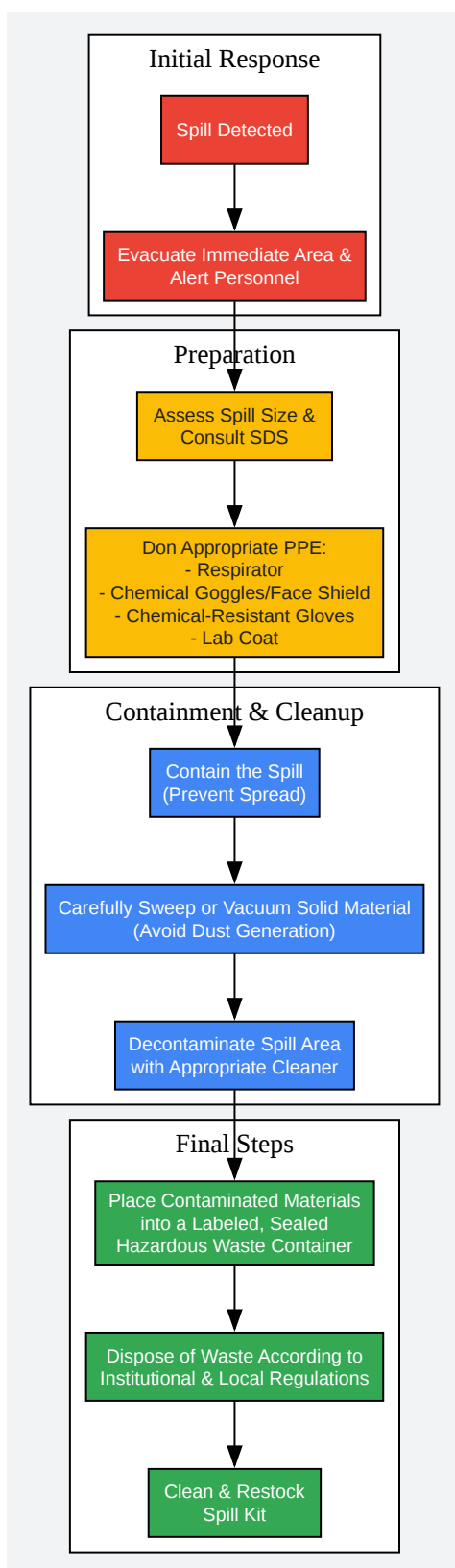
### First-Aid Measures

Immediate action is critical in the event of exposure.

- Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][3][6]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[3][6] Seek medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[1][6] Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[1][6] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[2][3] Call a physician or poison control center immediately.  
[1][2]

## Spill Response Protocol

In the event of a spill, follow these steps to ensure safety and proper cleanup.



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Caption: Workflow for handling a solid chemical spill.

## Disposal Plan

- Waste Generation: All materials contaminated with **Tetraphenylarsonium chloride**, including excess reagent, contaminated PPE, and cleanup materials, must be considered hazardous waste.
- Procedure: Collect waste in a clearly labeled, sealed, and appropriate container.<sup>[5][6]</sup>
- Regulations: Dispose of the waste through an approved waste disposal plant.<sup>[1][3]</sup> All disposal activities must comply with federal, state, and local environmental regulations.<sup>[8]</sup> Do not allow the product to enter drains or waterways.<sup>[11]</sup>

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